

propazine solubility in water and various organic solvents

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Compound of Interest

Compound Name: Propazine

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Propazine Solubility: A Technical Guide for Researchers

For Immediate Release

This technical guide provides a comprehensive overview of the solubility of **propazine** in water and various organic solvents. Designed for researchers, scientists, and professionals in drug development and environmental science, this document compiles essential quantitative data, detailed experimental protocols, and a visual representation of the solubility determination workflow.

Propazine (6-chloro-N,N'-bis(isopropyl) -1,3,5-triazine-2,4-diamine) is a triazine herbicide used to control broadleaf and grassy weeds.^[1] Its effectiveness and environmental fate are significantly influenced by its solubility in different media. This guide aims to be a critical resource for laboratory work involving this compound.

Quantitative Solubility Data

The solubility of **propazine** in water and a range of organic solvents has been determined and is summarized in the table below. The data is compiled from various scientific sources to provide a comparative overview.

Solvent	Temperature (°C)	Solubility	Reference
Water	20	5 mg/L	[1]
Water	22	8.6 mg/L	[2]
Benzene	20	6.2 g/kg	[2]
Toluene	20	6.2 g/kg	[2]
Carbon Tetrachloride	20	2.5 g/kg	[2][3]
Diethyl Ether	20	5 g/kg	[2]
DMSO	Not Specified	100 mg/mL (435.33 mM)	[4]

Note: The solubility in organic solvents is expressed in g/kg, which is approximately equivalent to g/L for solvents with a density close to 1 g/mL.

Experimental Protocol: Determination of Propazine Solubility

The following protocol outlines the widely accepted "shake-flask" method for determining the solubility of a substance like **propazine**. This method is consistent with the principles described in the OECD Guideline for the Testing of Chemicals, Section 105.

Objective: To determine the saturation concentration of **propazine** in a specific solvent at a controlled temperature.

Materials:

- **Propazine** (analytical standard)
- Solvent of interest (e.g., distilled water, ethanol, acetone)
- Glass flasks with airtight stoppers
- Constant temperature shaker bath or incubator

- Centrifuge
- Analytical balance
- Volumetric flasks and pipettes
- Syringes and filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography-Mass Spectrometry (GC-MS) system for concentration analysis

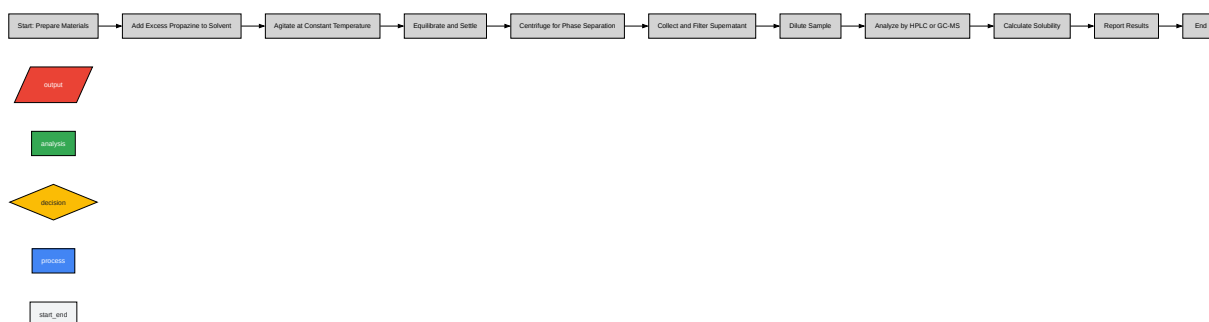
Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **propazine** to a flask containing the solvent. The excess solid should be visually apparent.
 - Seal the flask to prevent solvent evaporation.
 - Place the flask in a constant temperature shaker bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to reach equilibrium. A preliminary study may be needed to determine the time to reach equilibrium, but 24 to 48 hours is typical.
- Equilibration and Phase Separation:
 - After the initial agitation period, allow the flasks to stand undisturbed at the same constant temperature for at least 24 hours to allow for the settling of undissolved solid.
 - To ensure the separation of the saturated solution from the excess solid, centrifuge the samples at a controlled temperature.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.

- Immediately filter the aliquot through a syringe filter that is compatible with the solvent and does not adsorb **propazine**.
- Dilute the filtered sample gravimetrically or volumetrically with the appropriate solvent to a concentration within the calibrated range of the analytical instrument.
- Concentration Analysis:
 - Analyze the diluted samples using a validated analytical method, such as HPLC or GC-MS, to determine the concentration of **propazine**.
 - Prepare a calibration curve using standard solutions of **propazine** of known concentrations.
 - Calculate the original concentration of **propazine** in the saturated solution by accounting for the dilution factor.
- Data Reporting:
 - The solubility is reported as the average of at least three replicate determinations.
 - The results should be expressed in units of mass per volume (e.g., mg/L) or mass per mass (e.g., g/kg), and the temperature of the determination must be specified.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining **propazine** solubility using the shake-flask method.



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Caption: Experimental workflow for **propazine** solubility determination.

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